

Application Notes and Protocols: N-Nitroso-Hydroxychloroquine as a Certified Reference Material

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Compound of Interest

Compound Name: *N-nitroso-hydroxychloroquine*

Cat. No.: *B15807319*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and essential information for the use of **N-Nitroso-Hydroxychloroquine** as a certified reference material (CRM). This document is intended to guide researchers, scientists, and drug development professionals in the accurate quantification and investigation of this nitrosamine impurity in pharmaceutical products.

N-Nitroso-Hydroxychloroquine is a nitroso derivative of Hydroxychloroquine, an established antimalarial and immunosuppressive drug.[1][2] As nitrosamine impurities are classified as probable human carcinogens, regulatory bodies worldwide have set stringent limits on their presence in pharmaceutical products.[3][4][5] This CRM is essential for the development and validation of analytical methods to ensure that Hydroxychloroquine-containing drug products meet these safety standards.[1][2]

Properties of N-Nitroso-Hydroxychloroquine CRM

A summary of the key properties of **N-Nitroso-Hydroxychloroquine** is provided in the table below. This information is critical for accurate weighing, solution preparation, and data analysis.

Property	Value	Source
Chemical Name	N-(7-Chloroquinolin-4-yl)-N-(5-(ethyl(2-hydroxyethyl)amino)pentan-2-yl)nitrous amide	[6][7]
Synonyms	N-Nitroso-desethyl-chloroquine, Chloroquine Nitroso Impurity 1	[2]
Molecular Formula	C18H25ClN4O2	[6][7]
Molecular Weight	364.87 g/mol	[6]
Appearance	Varies by manufacturer, typically a solid	N/A
Purity	High purity, as specified in the Certificate of Analysis (CoA)	[2]
Storage Conditions	2-8°C, protected from light	General recommendation for nitrosamine standards

Applications

The primary applications of **N-Nitroso-Hydroxychloroquine** CRM include:

- Analytical Method Development and Validation: For creating and verifying methods to detect and quantify this specific impurity in Hydroxychloroquine active pharmaceutical ingredients (APIs) and finished drug products.[1][2]
- Routine Quality Control (QC): As a reference standard in routine testing of pharmaceutical batches to ensure compliance with regulatory limits.[1]
- Stability Testing and Impurity Profiling: To monitor the formation of **N-Nitroso-Hydroxychloroquine** under various storage conditions and to characterize the impurity

profile of Hydroxychloroquine products.[2]

- Research and Formulation Studies: In studies investigating the formation pathways of nitrosamine impurities during the synthesis and formulation of Hydroxychloroquine.[2]

Experimental Protocols

The following protocols are provided as a starting point for the analysis of **N-Nitroso-Hydroxychloroquine**. Method optimization and validation are required for specific matrices and instrumentation.

Safe Handling of N-Nitroso-Hydroxychloroquine CRM

Nitrosamines are potent carcinogens and should be handled with extreme care.[8]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling Area: All handling of the solid CRM and its concentrated solutions should be performed in a designated area, such as a chemical fume hood or a biosafety cabinet, to minimize exposure.[8]
- Waste Disposal: Dispose of all waste contaminated with **N-Nitroso-Hydroxychloroquine** according to institutional and local regulations for carcinogenic materials.

Protocol 1: Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and selective technique for the quantification of nitrosamine impurities.[9] This protocol is based on general methods for nitrosamine analysis in pharmaceuticals.[4][10]

Sample Preparation (for Hydroxychloroquine Tablets):

- Weigh and grind a representative number of tablets to obtain a fine powder.
- Accurately weigh a portion of the powder equivalent to 100 mg of Hydroxychloroquine into a 15 mL centrifuge tube.

- Add 5.0 mL of a suitable organic solvent (e.g., methanol or dichloromethane).
- Vortex the mixture for 1 minute to ensure thorough dispersion.
- Shake the sample for 30 minutes using a mechanical shaker.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an LC vial for analysis.

LC-MS/MS Instrumental Parameters:

Parameter	Recommended Conditions
LC System	UPLC or HPLC system
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in methanol
Gradient	Optimized for separation from matrix components
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	To be determined by direct infusion of the CRM

Data Analysis:

Quantification is achieved by comparing the peak area of **N-Nitroso-Hydroxychloroquine** in the sample to a calibration curve prepared using the CRM.

Protocol 2: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable alternative for the analysis of volatile and semi-volatile nitrosamines.^[3]

Sample Preparation (Liquid-Liquid Extraction):

- Accurately weigh a sample portion equivalent to 200 mg of Hydroxychloroquine into a 15 mL centrifuge tube.
- Add 8.0 mL of 1 M sodium hydroxide solution and vortex to dissolve/disperse the sample.
- Add 2.0 mL of dichloromethane (DCM) and shake vigorously for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Carefully collect the lower organic layer (DCM) and transfer it to a clean vial.
- Inject an aliquot of the DCM extract into the GC-MS system.

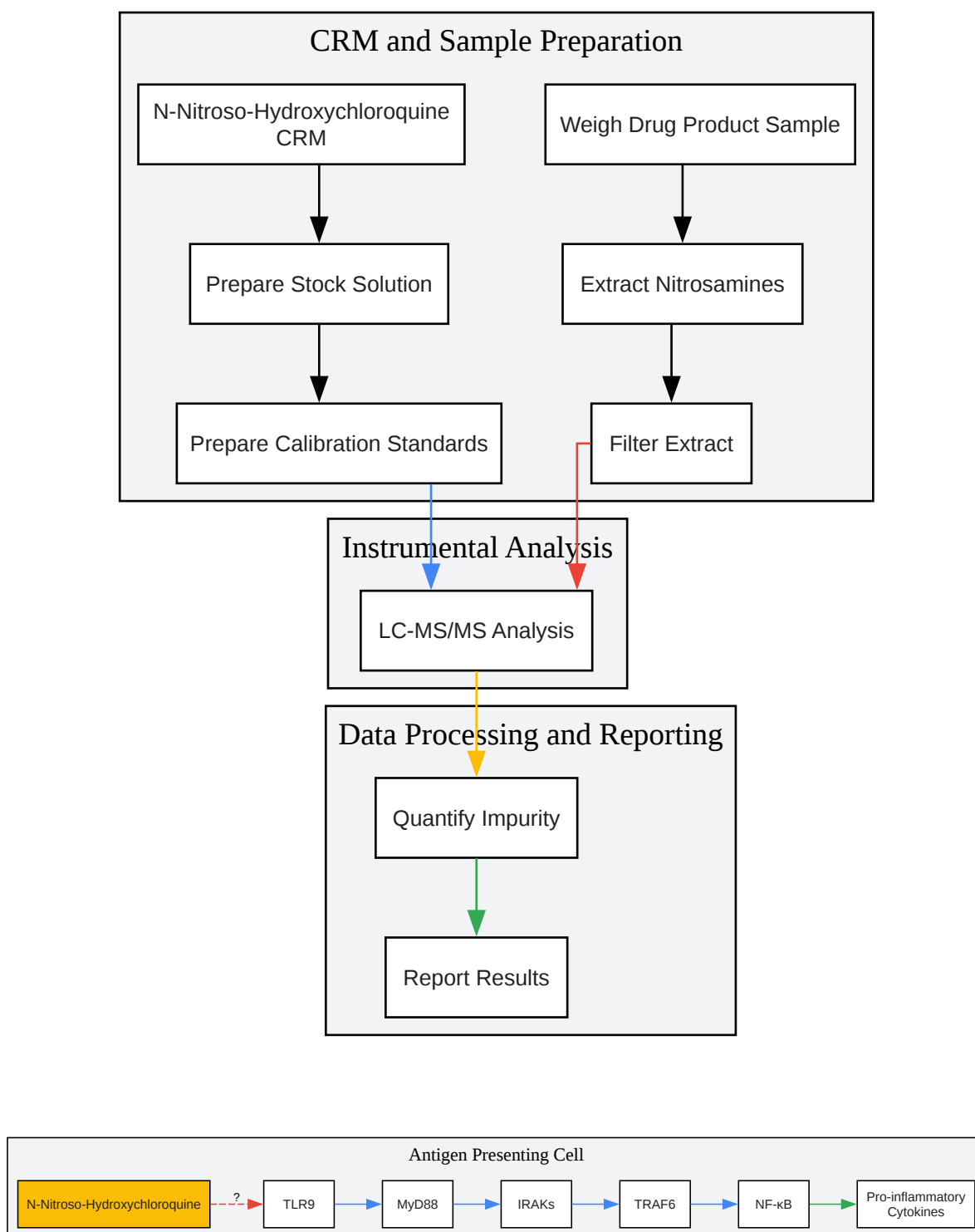
GC-MS Instrumental Parameters:

Parameter	Recommended Conditions
GC System	Gas chromatograph with a split/splitless injector
Column	Low-bleed capillary column suitable for amine analysis
Injector Temperature	250 °C
Oven Program	Optimized for the separation of N-Nitroso-Hydroxychloroquine
Carrier Gas	Helium at a constant flow rate
Mass Spectrometer	Single or triple quadrupole mass spectrometer
Ionization Mode	Electron Ionization (EI)
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for CRM Utilization

The following diagram illustrates a typical workflow for the use of **N-Nitroso-Hydroxychloroquine** CRM in a quality control setting.



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